Potential applications of 2-Chloro-5-methylbenzaldehyde in research

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Compound of Interest

Compound Name:	*2-Chloro-5-methylbenzaldehyde*
CAS No.:	*14966-09-7*
Cat. No.:	*B3000574*

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Technical Whitepaper: 2-Chloro-5-methylbenzaldehyde

A Strategic Building Block for Heterocyclic Synthesis and Medicinal Chemistry

Executive Summary

2-Chloro-5-methylbenzaldehyde (CAS: 14966-09-7) is a bifunctional aromatic intermediate that serves as a critical scaffold in the synthesis of bioactive heterocycles, particularly quinolines, benzimidazoles, and Schiff base ligands. Its utility stems from the orthogonal reactivity of its functional groups: an electrophilic aldehyde capable of condensation reactions, and an ortho-chloro substituent amenable to transition-metal-catalyzed cross-coupling or nucleophilic substitution under specific conditions. This guide outlines the chemical profile, reactivity landscape, and validated experimental protocols for utilizing this synthon in high-value research applications.

Chemical Profile & Physical Properties

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This compound is characterized by a trisubstituted benzene ring where the steric and electronic interplay between the ortho-chloro and meta-methyl groups influences regioselectivity in downstream derivatization.

Property	Specification
IUPAC Name	2-Chloro-5-methylbenzaldehyde
CAS Number	14966-09-7
Molecular Formula	C_8H_7ClO
Molecular Weight	154.59 g/mol
Appearance	Pale yellow liquid or low-melting solid
Boiling Point	105–107 °C (at 18 mmHg)
Solubility	Soluble in DCM, EtOH, MeOH, DMSO; Insoluble in water
Storage	Inert atmosphere (Ar/N_2), 2–8 °C

Reactivity Landscape

The molecule presents three distinct sites for chemical modification, allowing for divergent synthesis pathways.

Reactivity Map

The following diagram illustrates the core reactive sites and their potential transformations.

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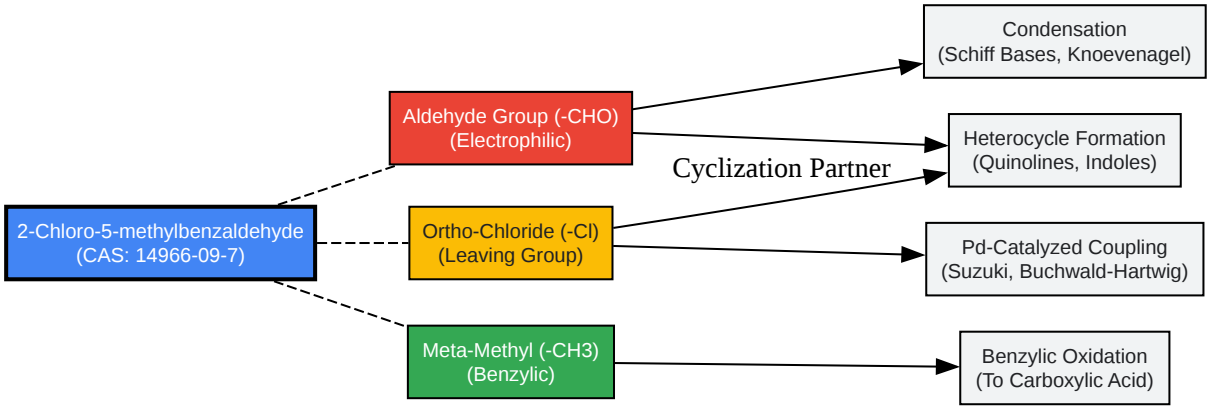

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Figure 1: Reactivity map detailing the three functional handles of **2-Chloro-5-methylbenzaldehyde**.

Key Applications in Research

Pharmaceutical Intermediates (Quinolines & Isoquinolines)

The simultaneous presence of an aldehyde and an ortho-halogen makes this compound an ideal precursor for the Friedländer synthesis and Vilsmeier-Haack cyclization to generate substituted quinolines. These scaffolds are ubiquitous in antimalarial, antibacterial, and anticancer drug discovery.

- Mechanism: The aldehyde condenses with an enolizable ketone or amine, while the chlorine atom can be displaced (via S_NAr or metal catalysis) to close the heterocyclic ring.
- Target Molecules: 2-substituted-6-methylquinolines, which often exhibit enhanced lipophilicity due to the methyl group.

Schiff Base Ligands

Reaction with primary amines yields Schiff bases (imines) that serve as multidentate ligands in coordination chemistry.

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- Utility: These complexes (e.g., with Cu(II), Zn(II)) are investigated for their DNA-binding affinity and antimicrobial properties. The ortho-chloro group can provide steric bulk or secondary coordination effects.

Agrochemicals

The 2-chloro-5-methyl motif is found in various pesticide precursors.[1] The methyl group can be radically halogenated to form chloromethyl derivatives, which are potent alkylating agents used in the synthesis of fungicides.

Experimental Protocols

Protocol A: Synthesis of Schiff Base Ligands

A standardized method for condensing **2-Chloro-5-methylbenzaldehyde** with primary aromatic amines.

Reagents:

- **2-Chloro-5-methylbenzaldehyde** (1.0 equiv)[2][3][4][5]
- Primary Aromatic Amine (e.g., Aniline derivatives) (1.0 equiv)
- Ethanol (Absolute)
- Glacial Acetic Acid (Catalytic, 2-3 drops)

Procedure:

- Preparation: Dissolve 1.0 mmol of **2-Chloro-5-methylbenzaldehyde** in 10 mL of absolute ethanol in a round-bottom flask.
- Addition: Add 1.0 mmol of the amine dropwise with stirring.
- Catalysis: Add 2-3 drops of glacial acetic acid.
- Reflux: Heat the mixture to reflux (approx. 78 °C) for 3–6 hours. Monitor progress via TLC (Mobile phase: Hexane/EtOAc 7:3).

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- Workup: Cool the reaction mixture to room temperature. If a precipitate forms, filter and wash with cold ethanol. If no precipitate forms, evaporate the solvent under reduced pressure and recrystallize the residue from hot ethanol/water.
- Yield: Typical yields range from 75% to 90%.

Protocol B: Quinoline Synthesis (Modified Friedländer)

Conceptual workflow for synthesizing 2-acetyl-6-methylquinoline derivatives.

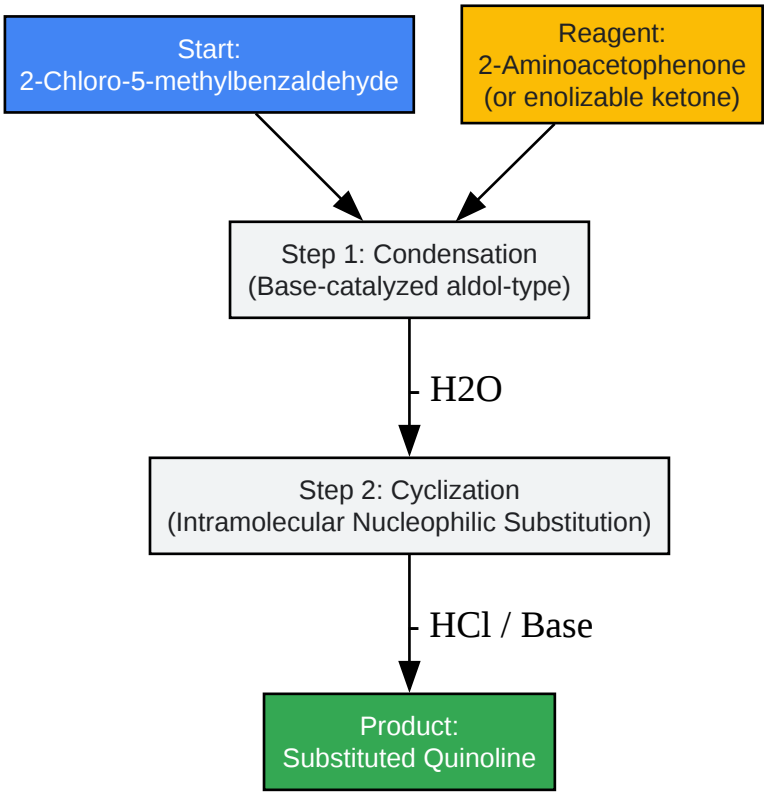

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Figure 2: General workflow for Quinoline synthesis.

Procedure Highlights:

- Solvent: DMF or Ethanol.
- Base: KOH or Methanolic NaOH.

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- Conditions: Reflux for 8–12 hours. The ortho-chloro group facilitates cyclization, often requiring higher temperatures than ortho-amino analogs.

Safety & Handling (E-E-A-T)

As a halogenated aromatic aldehyde, strict safety adherence is required.

- Hazards: Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[2][6]
- PPE: Wear nitrile gloves, safety goggles, and a lab coat. Handle in a fume hood to avoid inhalation of vapors.
- Storage: Store under inert gas (Argon/Nitrogen) at 2–8 °C to prevent oxidation to 2-chloro-5-methylbenzoic acid.

References

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